

In-Depth Technical Guide: 3-(3-Nitrophenoxy)propionic Acid

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Compound of Interest

Compound Name: 3-(3-Nitrophenoxy)propionic acid

Cat. No.: B1312258

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a concise overview of the available scientific and technical data for the chemical compound **3-(3-Nitrophenoxy)propionic acid**. Despite a comprehensive search of scientific literature and chemical databases, detailed experimental data, particularly regarding its biological activity and associated signaling pathways, remains scarce. This document summarizes the currently available information.

Chemical Structure and Identifiers

3-(3-Nitrophenoxy)propionic acid is a chemical compound featuring a nitrophenoxy group linked to a propionic acid moiety.

Chemical Structure:

Caption: Chemical structure of **3-(3-Nitrophenoxy)propionic acid**.

Table 1: Chemical Identifiers

Identifier	Value	Source
CAS Number	91004-46-5	[1]
Molecular Formula	C ₉ H ₉ NO ₅	[1]
Molecular Weight	211.17 g/mol	[1]
IUPAC Name	3-(3-nitrophenoxy)propanoic acid	N/A
Synonyms	3-(3-Nitrophenoxy)propanoic acid	N/A

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **3-(3-Nitrophenoxy)propionic acid** are not readily available in the surveyed literature. The information is limited to what is provided by chemical suppliers.

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **3-(3-Nitrophenoxy)propionic acid** could not be retrieved from the scientific literature. Chemical suppliers list the compound as available, suggesting established synthesis methods exist within commercial entities.

Biological Activity and Signaling Pathways

There is a significant lack of information regarding the biological activity of **3-(3-Nitrophenoxy)propionic acid** in publicly accessible scientific literature. No studies describing its mechanism of action, potential therapeutic effects, or associated signaling pathways were identified. The compound is listed by some suppliers as a "Protein Degradator Building Block", which may suggest its potential use in the synthesis of PROTACs (Proteolysis Targeting Chimeras) or similar molecules, but no specific applications or experimental data have been published.[1]

It is crucial to distinguish **3-(3-Nitrophenoxy)propionic acid** from the similarly named but structurally distinct compound 3-(3-Nitrophenyl)propionic acid (CAS Number: 1664-57-9). The latter has more available data, but this information is not applicable to the title compound.

Spectroscopic Data

No public repositories of spectroscopic data (e.g., NMR, IR, Mass Spectrometry) for **3-(3-Nitrophenoxy)propionic acid** were found during the literature search.

Conclusion and Future Directions

3-(3-Nitrophenoxy)propionic acid is a defined chemical entity with established basic identifiers. However, there is a notable absence of in-depth technical and experimental information in the public domain. For researchers and drug development professionals, this presents both a challenge and an opportunity. The classification as a potential protein degrader building block suggests a possible area of application that is yet to be explored in published research.

Future research efforts could be directed towards:

- The development and publication of a robust and scalable synthesis protocol.
- Comprehensive characterization of its physicochemical properties.
- Screening for biological activity across various assays to identify potential therapeutic applications.
- Elucidation of its mechanism of action and any associated signaling pathways if biological activity is confirmed.

Without primary research data, it is not possible to provide the detailed experimental protocols or signaling pathway diagrams as per the initial request. This guide will be updated as new information becomes publicly available.

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References

- 1. 3-(3-Nitrophenyl)propionic acid | C₉H₉NO₄ | CID 2760224 - PubChem [pubchem.ncbi.nlm.nih.gov]
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